

Preamble: Navigating Data Scarcity with Scientific Rigor

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Compound of Interest

Compound Name: 4-(1-Cycloocten-1-yl)morpholine

CAS No.: 17344-01-3

Cat. No.: B098612

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For drug development professionals and researchers, the synthesis and handling of novel or esoteric compounds is a daily reality. While comprehensive safety data is the gold standard, it is not always available for every intermediate or research chemical. This is the case for **4-(1-Cycloocten-1-yl)morpholine** (CAS 87064-00-4). A thorough search of publicly available databases and supplier safety data sheets (SDS) reveals a significant lack of specific toxicological, ecological, and detailed physical hazard information for this exact compound.

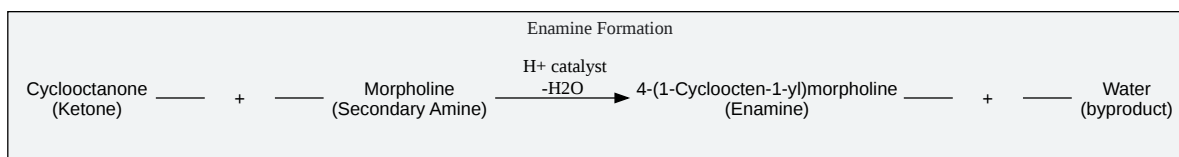
This guide, therefore, adopts a scientifically grounded, analog-based approach to risk assessment and safe handling. By examining the chemistry of the enamine functional group and the known safety profiles of close structural analogs—namely 4-(1-Cyclohexen-1-yl)morpholine (CAS 670-80-4) and the parent amine, morpholine (CAS 110-91-8)—we can construct a robust framework for its safe utilization in a research and development setting. This document is structured not as a simple data sheet, but as a technical guide to empower the scientist with the rationale behind each safety recommendation, fostering a self-validating system of laboratory practice.

Chemical Identity and Physicochemical Properties

4-(1-Cycloocten-1-yl)morpholine belongs to the enamine class of compounds. Enamines are nitrogen analogs of enols and are characterized by an amino group attached to a carbon-carbon double bond.[1] This structure makes them versatile nucleophiles in organic synthesis.[2][3] They are typically formed through the acid-catalyzed condensation of a secondary amine (morpholine) with an enolizable ketone or aldehyde (cyclooctanone).[1][2][4]

Synthesis and Reactivity Context

The synthesis of this compound involves the reaction of cyclooctanone with morpholine, typically with azeotropic removal of water.[5][6] Understanding this formation is key to anticipating potential impurities, such as unreacted starting materials. The core reactivity of enamines stems from the electron-donating nitrogen atom, which increases the nucleophilicity of the α -carbon.[3] This makes them reactive towards electrophiles. Critically, enamines are sensitive to hydrolysis in the presence of aqueous acid, which will revert them to their constituent ketone and secondary amine.[2] This reactivity dictates the need to avoid contact with acids during storage and handling.



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Caption: Workflow for responding to an accidental spill.

Toxicological and Ecological Information (Inferred)

No specific toxicological or ecotoxicological studies for **4-(1-Cycloocten-1-yl)morpholine** were found. The primary toxicological concerns, based on its analog, are irritation to the skin, eyes, and respiratory system. [7]The parent compound, morpholine, is classified as causing severe skin burns and eye damage and being harmful if swallowed. [8][9]While the enamine is a different chemical entity, the potential for hydrolysis back to morpholine under certain

conditions (e.g., in an acidic environment) warrants a high degree of caution. Due to the lack of data, the compound should be treated as having unknown long-term effects, and exposure should be minimized.

The environmental fate is unknown. It should not be allowed to enter drains or waterways. All waste must be disposed of as hazardous chemical waste according to local, state, and federal regulations. [7]

Conclusion

4-(1-Cycloocten-1-yl)morpholine (CAS 87064-00-4) is a compound for which direct, comprehensive safety data is not readily available. However, by applying principles of chemical analogy and a deep understanding of its functional group chemistry, a robust safety protocol can be established. Researchers and drug development professionals must treat this substance with the caution afforded to a new chemical entity, assuming it to be an irritant to the skin, eyes, and respiratory system, and a combustible liquid. Adherence to the engineering controls, personal protective equipment standards, and handling protocols outlined in this guide provides a self-validating framework for its safe use, ensuring both scientific progress and personal safety.

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